

Application Notes and Protocols for 6-(4-Methoxyphenyl)pyridazin-3-amine

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 6-(4-Methoxyphenyl)pyridazin-3-amine

Cat. No.: B028083

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed procedures for the safe handling, storage, and use of **6-(4-Methoxyphenyl)pyridazin-3-amine**, a key intermediate in the synthesis of GABA-A receptor antagonists. The following protocols and data are intended to guide researchers in its effective application in drug discovery and development.

Chemical and Physical Properties

6-(4-Methoxyphenyl)pyridazin-3-amine is a yellow solid organic compound. A summary of its key chemical and physical properties is presented in the table below for easy reference.

Property	Value	Source
CAS Number	4776-87-8	Multiple Sources
Molecular Formula	C ₁₁ H ₁₁ N ₃ O	Multiple Sources
Molecular Weight	201.22 g/mol	Multiple Sources
Appearance	Yellow solid	Hoffman Fine Chemicals
Melting Point	180-184 °C	Hoffman Fine Chemicals
Purity	≥97%	ChemScene
Solubility	DMSO: 15 mg/mL DMF: 10 mg/mL Ethanol: 10 mg/mL DMSO:PBS (pH 7.2) (1:1): 0.5 mg/mL	Cayman Chemical

Handling and Storage Procedures

Proper handling and storage of **6-(4-Methoxyphenyl)pyridazin-3-amine** are crucial for maintaining its integrity and ensuring laboratory safety.

Safety Precautions and Personal Protective Equipment (PPE)

While some safety data sheets do not classify this compound as hazardous under the Globally Harmonized System (GHS), others provide specific hazard statements. It is recommended to handle it with the usual precautions for laboratory chemicals.

- Engineering Controls: Handle in a well-ventilated place.
- Personal Protective Equipment:
 - Eye/Face Protection: Wear tightly fitting safety goggles.
 - Hand Protection: Wear chemical-resistant gloves. Gloves must be inspected prior to use.
 - Skin and Body Protection: Wear appropriate protective clothing.

- Respiratory Protection: If dust is formed, use a suitable respirator.

Storage Conditions

Conflicting storage temperature recommendations exist. The following summarizes the available information. For long-term storage, colder temperatures are generally preferred to ensure stability.

Condition	Temperature	Duration	Source
Powder	-20°C	≥ 4 years	Cayman Chemical
In Solvent	-80°C	6 months	MedChemExpress
-20°C	1 month	MedChemExpress	
General	Refrigerator (2 to 8 °C)	Not specified	Hoffman Fine Chemicals

Recommendation: For optimal stability, store the solid compound at -20°C in a tightly sealed container in a dry place. If in solution, store at -80°C for long-term use.

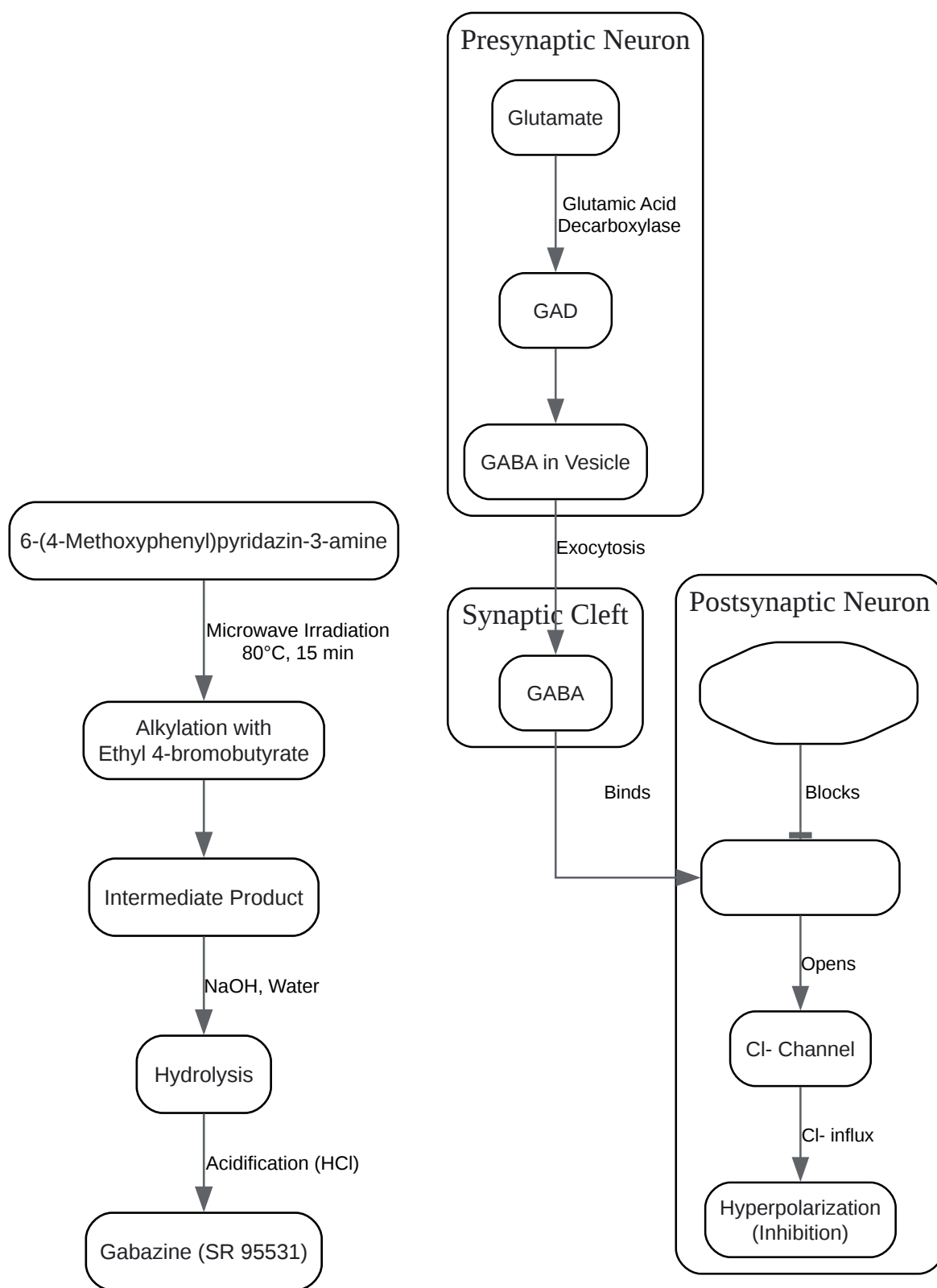
Experimental Protocols

6-(4-Methoxyphenyl)pyridazin-3-amine is a valuable precursor for the synthesis of GABA-A receptor antagonists, such as Gabazine (SR 95531).

Synthesis of Gabazine (SR 95531)

This protocol describes the synthesis of Gabazine from **6-(4-Methoxyphenyl)pyridazin-3-amine**.

Workflow for the Synthesis of Gabazine:



[Click to download full resolution via product page](#)

- To cite this document: BenchChem. [Application Notes and Protocols for 6-(4-Methoxyphenyl)pyridazin-3-amine]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b028083#handling-and-storage-procedures-for-6-4-methoxyphenyl-pyridazin-3-amine>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com